High-Yield Synthesis of 2-Hydroxyethyl 4-hydroxybenzoate: An Application Note and Protocol

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Compound of Interest

Compound Name:	*2-Hydroxyethyl 4-hydroxybenzoate*
CAS No.:	*2496-90-4*
Cat. No.:	*B1296203*

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Introduction: The Significance of 2-Hydroxyethyl 4-hydroxybenzoate

2-Hydroxyethyl 4-hydroxybenzoate is a valuable organic compound with applications in the synthesis of various polymers, pharmaceuticals, and other fine chemicals. As a derivative of 4-hydroxybenzoic acid, it belongs to the paraben family, a class of compounds widely recognized for their preservative properties in the cosmetic and pharmaceutical industries. The introduction of a hydroxyethyl group provides a reactive site for further chemical modifications, making it a versatile building block in organic synthesis. This document provides a detailed, high-yield protocol for the synthesis of **2-Hydroxyethyl 4-hydroxybenzoate** via Fischer esterification, a classic and reliable method for ester formation. The protocol is designed for researchers, scientists, and professionals in drug development, offering a robust and reproducible methodology.

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Reaction Mechanism: The Fischer-Speier Esterification

The synthesis of **2-Hydroxyethyl 4-hydroxybenzoate** from 4-hydroxybenzoic acid and ethylene glycol is achieved through a Fischer-Speier esterification reaction. This acid-catalyzed reaction involves the nucleophilic attack of the alcohol on the protonated carboxylic acid, leading to the formation of an ester and water.[1][2] The mechanism can be summarized in the following key steps:

- Protonation of the Carbonyl Oxygen: The carboxylic acid is protonated by the acid catalyst (e.g., sulfuric acid), which activates the carbonyl group towards nucleophilic attack.
- Nucleophilic Attack by the Alcohol: The ethylene glycol, acting as a nucleophile, attacks the electrophilic carbonyl carbon.
- Proton Transfer: A proton is transferred from the oxonium ion to one of the hydroxyl groups, forming a good leaving group (water).
- Elimination of Water: The tetrahedral intermediate collapses, eliminating a molecule of water and forming a protonated ester.
- Deprotonation: The protonated ester is deprotonated to yield the final ester product and regenerate the acid catalyst.

To ensure a high yield, the equilibrium of this reversible reaction is shifted towards the products by using an excess of one of the reactants (in this case, ethylene glycol) and/or by removing water as it is formed.[3][4]

Experimental Workflow

The following diagram illustrates the overall workflow for the synthesis of **2-Hydroxyethyl 4-hydroxybenzoate**.

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Caption: Experimental workflow for the synthesis of **2-Hydroxyethyl 4-hydroxybenzoate**.

Detailed Experimental Protocol

This protocol details the synthesis of **2-Hydroxyethyl 4-hydroxybenzoate** with a high yield.

Materials and Reagents:

Reagent/Material	Grade	Supplier	CAS Number
4-Hydroxybenzoic Acid	ReagentPlus®, ≥99%	Sigma-Aldrich	99-96-7
Ethylene Glycol	Anhydrous, 99.8%	Sigma-Aldrich	107-21-1
Sulfuric Acid	95-98%	Sigma-Aldrich	7664-93-9
Sodium Bicarbonate	≥99.5%	Sigma-Aldrich	144-55-8
Ethyl Acetate	ACS reagent, ≥99.5%	Sigma-Aldrich	141-78-6
Sodium Chloride (Brine)	Saturated solution	In-house preparation	7647-14-5
Anhydrous Sodium Sulfate	Reagent grade	Sigma-Aldrich	7757-82-6
Ethanol	200 proof, absolute	Sigma-Aldrich	64-17-5
Deionized Water	In-house		7732-18-5

Equipment:

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- Round-bottom flask (250 mL)
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel (500 mL)
- Rotary evaporator
- Büchner funnel and filter flask
- Melting point apparatus
- NMR spectrometer
- IR spectrometer

Procedure:

- Reaction Setup:
  - To a 250 mL round-bottom flask equipped with a magnetic stir bar, add 4-hydroxybenzoic acid (13.81 g, 0.1 mol).
  - Add ethylene glycol (55.8 mL, 1.0 mol). Using a 10-fold excess of ethylene glycol helps to drive the reaction equilibrium towards the product.
  - Slowly and carefully add concentrated sulfuric acid (1 mL) to the reaction mixture while stirring.
- Reaction:
  - Attach a reflux condenser to the flask and heat the mixture to 120-130°C using a heating mantle.
  - Maintain the reaction at this temperature under reflux with continuous stirring for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography

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(TLC) using a 1:1 mixture of hexane and ethyl acetate as the eluent.

- Work-up:
  - After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
  - Pour the reaction mixture into 200 mL of cold deionized water.
  - Neutralize the solution by slowly adding a saturated solution of sodium bicarbonate until the effervescence ceases (pH ~7-8).
  - Transfer the aqueous solution to a 500 mL separatory funnel and extract the product with ethyl acetate (3 x 100 mL).
  - Combine the organic layers and wash with brine (1 x 100 mL).
  - Dry the organic layer over anhydrous sodium sulfate.
- Purification and Characterization:
  - Filter the drying agent and concentrate the organic solution using a rotary evaporator to obtain the crude product as an oil or solid.
  - Purify the crude product by recrystallization from a mixture of ethanol and water to yield pure **2-Hydroxyethyl 4-hydroxybenzoate** as a white solid.
  - Dry the purified product under vacuum.
  - Determine the melting point of the product. The literature value is around 104-106°C.
  - Characterize the product by ^{1}H NMR, ^{13}C NMR, and IR spectroscopy to confirm its structure and purity.

Expected Yield: 85-95%

Data Presentation

Table 1: Physicochemical Properties of **2-Hydroxyethyl 4-hydroxybenzoate**

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Property	Value	Reference
Molecular Formula	$C_9H_{10}O_4$	[5]
Molecular Weight	182.17 g/mol	[5]
CAS Number	2496-90-4	[5]
Appearance	White solid	
Melting Point	104-106 °C	
Solubility	Soluble in ethanol, ethyl acetate; sparingly soluble in water	

Expected Spectroscopic Data:

- ^{1}H NMR ($CDCl_3$, 400 MHz): δ (ppm) 7.95 (d, 2H, Ar-H), 6.85 (d, 2H, Ar-H), 4.40 (t, 2H, -$COOCH_2$-), 3.90 (t, 2H, -CH_2OH), ~5.5 (br s, 1H, Ar-OH), ~2.0 (br s, 1H, -CH_2OH).
- ^{13}C NMR ($CDCl_3$, 100 MHz): δ (ppm) 166.5 (C=O), 160.0 (C-OH), 131.5 (Ar-C), 122.0 (Ar-C), 115.0 (Ar-C), 66.0 (-$COOCH_2$-), 61.0 (-CH_2OH).
- IR (KBr, cm^{-1}): ~3350 (broad, O-H stretch, phenolic and alcoholic), ~2950 (C-H stretch), ~1680 (C=O stretch, ester), ~1600, 1510 (C=C stretch, aromatic), ~1280, 1170 (C-O stretch).

Troubleshooting and Safety Precautions

- Low Yield: Ensure an adequate excess of ethylene glycol is used and that the reaction is heated for a sufficient duration. The removal of water via a Dean-Stark trap can also be employed to improve the yield.
- Incomplete Reaction: Monitor the reaction by TLC. If the starting material is still present after 6 hours, the reaction time can be extended.
- Purification Issues: If the product does not crystallize easily, try scratching the inside of the flask with a glass rod or adding a seed crystal. Column chromatography (silica gel,

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hexane:ethyl acetate gradient) can be used for further purification if necessary.

- Safety: Concentrated sulfuric acid is highly corrosive and should be handled with extreme care in a fume hood, wearing appropriate personal protective equipment (gloves, goggles, lab coat). Ethylene glycol is toxic if ingested. All organic solvents are flammable and should be handled away from open flames.

Conclusion

This application note provides a comprehensive and reliable protocol for the high-yield synthesis of **2-Hydroxyethyl 4-hydroxybenzoate**. By following the detailed steps for reaction, work-up, and purification, researchers can consistently obtain a high-purity product suitable for a variety of applications in chemical synthesis and materials science. The provided characterization data will aid in the verification of the final product.

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- To cite this document: BenchChem. [High-Yield Synthesis of 2-Hydroxyethyl 4-hydroxybenzoate: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296203/docs#high-yield-synthesis-of-2-hydroxyethyl-4-hydroxybenzoate-an-application-note-and-protocol]

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